

# Allyltriphenyltin: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: **Allyltriphenyltin**

Cat. No.: **B1265375**

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## Abstract

This technical guide provides an in-depth overview of **allyltriphenyltin** ( $(C_6H_5)_3SnCH_2CH=CH_2$ ), a versatile organotin reagent utilized in organic synthesis. This document, intended for researchers, scientists, and professionals in drug development, consolidates essential information including its chemical identity, physical and chemical properties, and detailed experimental protocols for its synthesis and application. Furthermore, this guide delves into the biological activities and toxicological profile of related triphenyltin compounds, offering insights into their mechanism of action and potential implications for drug design and development. All quantitative data is presented in structured tables for clarity, and key experimental workflows and biological pathways are visualized using Graphviz diagrams.

## Chemical Identity and Properties

**Allyltriphenyltin**, also known as triphenyl(prop-2-enyl)stannane, is a key reagent in organic chemistry, primarily used for the introduction of an allyl group.<sup>[1]</sup> Its unique reactivity makes it a valuable tool in the construction of complex organic molecules.

## Identifiers

Identifier	Value
IUPAC Name	triphenyl(prop-2-enyl)stannane
CAS Number	76-63-1
Molecular Formula	C <sub>21</sub> H <sub>20</sub> Sn
InChI Key	NDUYAGLANMHJHF-UHFFFAOYSA-N
Canonical SMILES	C=CC--INVALID-LINK-- (C2=CC=CC=C2)C3=CC=CC=C3

## Physicochemical Properties

Property	Value
Molecular Weight	391.09 g/mol
Appearance	White crystalline solid
Melting Point	73-74 °C
Boiling Point	421.4 °C at 760 mmHg
Flash Point	211.8 °C
Solubility	Soluble in organic solvents such as diethyl ether and tetrahydrofuran.

## Synthesis of Allyltriphenyltin

The synthesis of **allyltriphenyltin** can be achieved through the reaction of a Grignard reagent with triphenyltin chloride. A detailed experimental protocol is provided below.

## Experimental Protocol: Synthesis of Allyltriphenyltin

This procedure is adapted from a method described for the preparation of allyltin compounds.

[1]

Materials:

- Magnesium turnings
- Diethyl ether (anhydrous)
- Allyl bromide
- Triphenyltin chloride
- Tetrahydrofuran (THF, anhydrous)
- Benzene (dry)
- Saturated ammonium chloride solution
- Ligroin

**Equipment:**

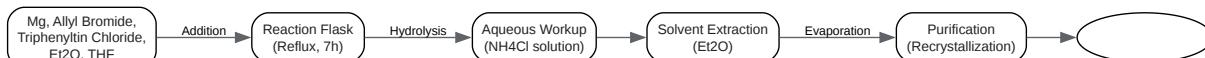
- 3-L three-necked flask
- Reflux condenser
- Motor-driven stirrer
- Nitrogen-inlet tube
- 1-L dropping funnel with pressure-equalizing side arm
- Rotary evaporator

**Procedure:**

- To a 3-L three-necked flask equipped with a reflux condenser, stirrer, and nitrogen inlet, add 50 g (2.1 g-atom) of magnesium turnings and 800 mL of anhydrous diethyl ether.
- Charge the dropping funnel with a solution of 120 g (1.0 mole) of allyl bromide and 250 g (0.65 mole) of triphenyltin chloride in 600 mL of anhydrous THF.

- Add the solution from the dropping funnel to the vigorously stirred, refluxing magnesium suspension over a period of 7 hours.
- After the addition is complete, add 500 mL of dry benzene and reflux the reaction mixture overnight at 60 °C.
- Cool the reaction mixture and hydrolyze by the careful addition of 150 mL of a saturated ammonium chloride solution.
- Decant the organic phase from the solid residue. Wash the solids twice with diethyl ether.
- Combine the organic layer and the ethereal extracts and evaporate the solvent at reduced pressure using a rotary evaporator.
- Recrystallize the solid residue from 350 mL of ligroin to yield the product.

Expected Yield: 190–205 g (75–80%) of **allyltriphenyltin** with a melting point of 73–74 °C.[1]



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Fig. 1: Experimental workflow for the synthesis of **allyltriphenyltin**.

## Applications in Organic Synthesis

**Allyltriphenyltin** serves as an effective allylating agent for a variety of substrates, including carbonyl compounds. This reactivity is crucial for the construction of carbon-carbon bonds.

## Experimental Protocol: Allylation of 4-Methyl-2-pentanone

This protocol details the reaction of **allyltriphenyltin** with a ketone to form a homoallylic alcohol.[1]

Materials:

- **Allyltriphenyltin**
- Diethyl ether (anhydrous)
- Phenyllithium solution (1.13 N in diethyl ether)
- 4-Methyl-2-pentanone
- Saturated ammonium chloride solution

Equipment:

- 1-L three-necked flask
- Reflux condenser
- Motor-driven stirrer
- Nitrogen-inlet tube
- 250-mL dropping funnel with pressure-equalizing side arm

Procedure:

- Prepare a solution of 50 g (0.127 mole) of **allyltriphenyltin** in 200 mL of anhydrous diethyl ether in a 1-L three-necked flask under a nitrogen atmosphere.
- Rapidly add 113 mL of a 1.13 N solution of phenyllithium (0.127 mole) in diethyl ether to the stirred **allyltriphenyltin** solution. Tetraphenyltin will precipitate immediately. Stir the mixture for 30 minutes.
- Through the dropping funnel, add a solution of 12.0 g (0.12 mole) of 4-methyl-2-pentanone in 25 mL of diethyl ether at a rate that maintains a moderate reflux.
- After the addition, reflux the reaction mixture for 1 hour.
- Cool the mixture to room temperature and hydrolyze by adding 100 mL of a saturated ammonium chloride solution.

- Separate the organic layer, and extract the aqueous layer with diethyl ether.
- Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Distill the residue to obtain the product, 4,6-dimethyl-1-hepten-4-ol.

## Biological Activity and Toxicological Profile

While **allyltriphenyltin** is primarily a synthetic reagent, organotin compounds, particularly triphenyltin derivatives, are known to exhibit significant biological activity and toxicity.[\[2\]](#)[\[3\]](#)

### Quantitative Toxicological Data

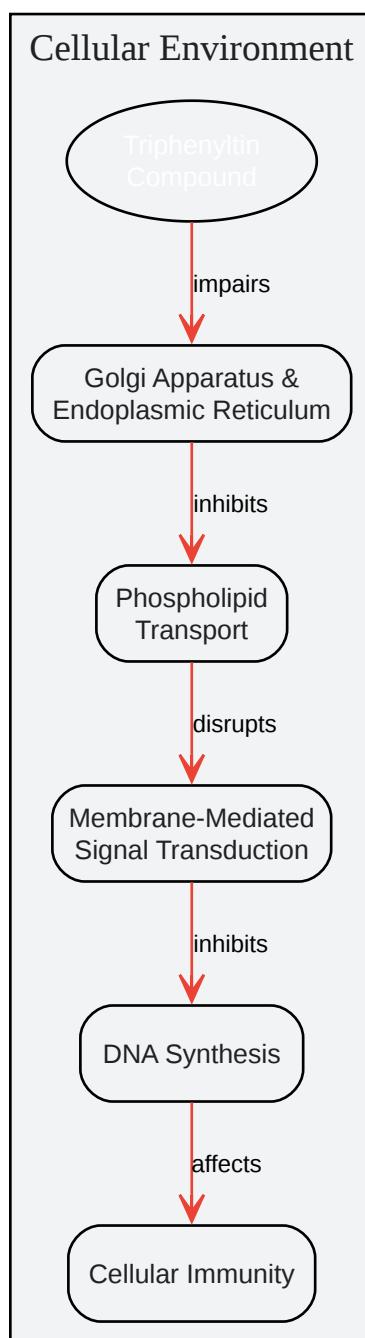
Compound	Test Organism	Route of Administration	LD <sub>50</sub>
Allyltriphenyltin	Mouse	Intravenous	100 mg/kg

Data sourced from PubChem.[\[4\]](#)

## Mechanism of Action and Signaling Pathways

Triphenyltin compounds are known to be toxic and have been used as fungicides and pesticides.[\[2\]](#)[\[3\]](#) Their mode of action is believed to involve the inhibition of oxidative phosphorylation by targeting ATP synthase, which disrupts cellular energy production.[\[2\]](#)

Furthermore, organotin compounds can impact cellular immunity.[\[5\]](#) Their mechanism of action at a cellular level is thought to be related to their intracellular distribution and their effects on the structure and function of the Golgi apparatus and endoplasmic reticulum.[\[5\]](#) This disruption can inhibit intracellular phospholipid transport and, consequently, interfere with membrane-mediated signal transduction pathways that are dependent on phospholipid turnover and calcium mobilization, ultimately affecting processes like DNA synthesis.[\[5\]](#)



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Fig. 2: Proposed mechanism of triphenyltin toxicity on cellular signaling.

## Conclusion

**Allyltriphenyltin** is a valuable reagent in organic synthesis with well-established protocols for its preparation and use. For researchers in drug development, it is also crucial to recognize the

significant biological activity and toxicity associated with the triphenyltin moiety. A thorough understanding of both the synthetic utility and the potential biological implications of such compounds is essential for their safe and effective application in the laboratory and for the informed design of new chemical entities. The information presented in this guide aims to provide a solid foundation for researchers working with or considering the use of **allyltriphenyltin** and related organotin compounds.

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